

Application Notes and Protocols for Enbucrilate in Vascular Embolization Procedures

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Compound of Interest

Compound Name: Enbucrilate

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These application notes provide a comprehensive overview of the use of **enbucrilate**, also known as n-butyl cyanoacrylate (n-BCA), for vascular embolization procedures. This document includes detailed protocols, quantitative data from clinical studies, and visualizations to aid in understanding the application of this medical adhesive for occluding blood vessels in various clinical settings.

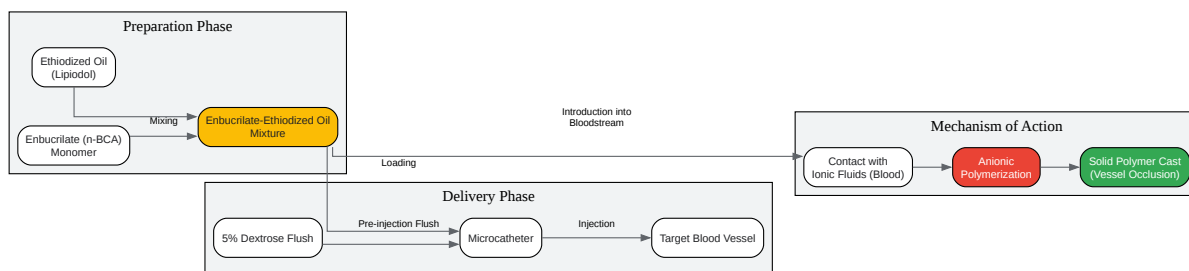
Introduction to Enbucrilate Embolization

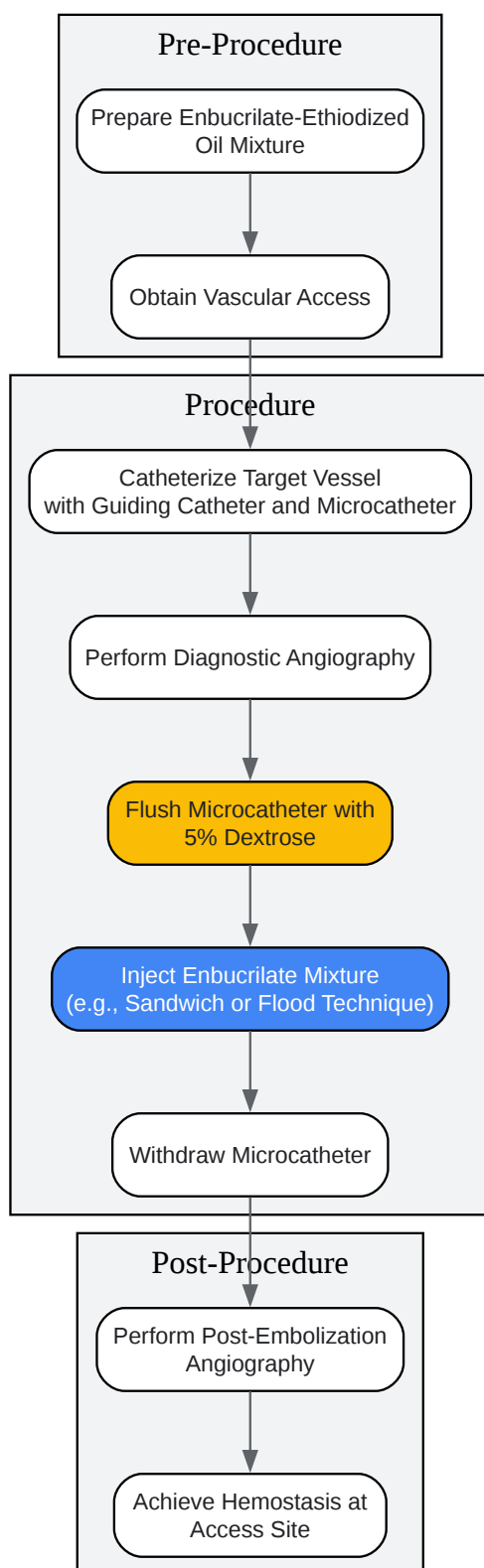
Enbucrilate is a liquid embolic agent that polymerizes rapidly upon contact with ionic substances like blood, forming a solid cast that obstructs blood flow.^[1] This property makes it a valuable tool in interventional radiology for treating a range of conditions, including acute hemorrhage, arteriovenous malformations (AVMs), and tumors.^{[2][3]} It is often mixed with an oil-based contrast agent, such as ethiodized oil (Lipiodol), to render it visible under fluoroscopy and to modify its polymerization time.^{[1][4]}

Mechanism of Action

The embolization effect of **enbucrilate** is achieved through an anionic polymerization reaction. When the monomeric **enbucrilate** comes into contact with anions, such as hydroxyl ions present in blood and other bodily fluids, it rapidly polymerizes to form a solid polymer cast. This process is exothermic and results in the formation of a strong adhesive bond to the vessel wall, leading to mechanical occlusion. The polymerization time can be controlled by diluting

enbucrilate with ethiodized oil; a higher concentration of ethiodized oil slows down the polymerization process, allowing for deeper penetration into the vascular bed before solidification.[1][4][5]





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